

An In-depth Technical Guide to the Spectroscopic Characterization of Domperidone Impurity D

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Compound of Interest

Compound Name: Domperidone Impurity D

CAS No.: 1614255-34-3

Cat. No.: B602248

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Section 1: Introduction and Regulatory Context

Domperidone is a widely used prokinetic and antiemetic agent that functions as a peripheral dopamine D2 receptor antagonist.^[1] In the manufacturing and storage of any active pharmaceutical ingredient (API) like Domperidone, the formation of impurities is a critical concern. These impurities, which can arise from the synthesis process, degradation, or storage, may lack therapeutic benefit and could potentially be harmful.^[2]

Regulatory bodies, under the framework of the International Council for Harmonisation (ICH), have established stringent guidelines for the control of impurities in new drug substances.^[3] The ICH Q3A(R2) guideline mandates the reporting, identification, and qualification of impurities based on defined thresholds, which are linked to the maximum daily dose of the drug.^{[4][5][6]} For a drug substance, any impurity exceeding the identification threshold (typically 0.10% for a maximum daily dose $\leq$ 2g/day) must be structurally characterized.^[3] This guide provides a comprehensive, multi-faceted spectroscopic approach to the definitive

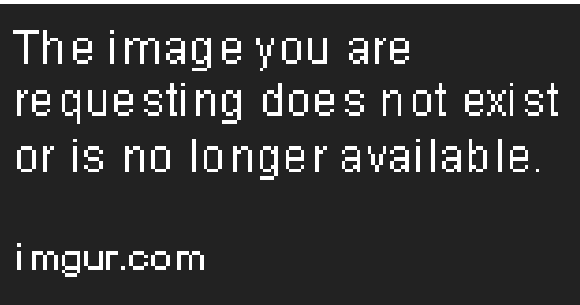
identification and characterization of a specific process-related impurity, **Domperidone Impurity D**.

The objective of this whitepaper is to equip researchers, analytical scientists, and drug development professionals with the foundational knowledge and practical protocols required to unambiguously elucidate the structure of **Domperidone Impurity D** using a synergistic combination of Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy.

Section 2: Structural Elucidation of Domperidone and Impurity D

A prerequisite to any analysis is a clear understanding of the molecular structures involved. **Domperidone Impurity D**, as defined by the European Pharmacopoeia (EP), is a complex molecule formed through a likely over-alkylation reaction during synthesis.

Figure 1: Chemical Structures

Compound	Structure
Domperidone	 The image you are requesting does not exist or is no longer available. imgur.com
Domperidone Impurity D	 The image you are requesting does not exist or is no longer available. imgur.com

The core structural difference is the N-alkylation of the chlorinated benzimidazolone moiety of a Domperidone molecule with a 3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl group. This

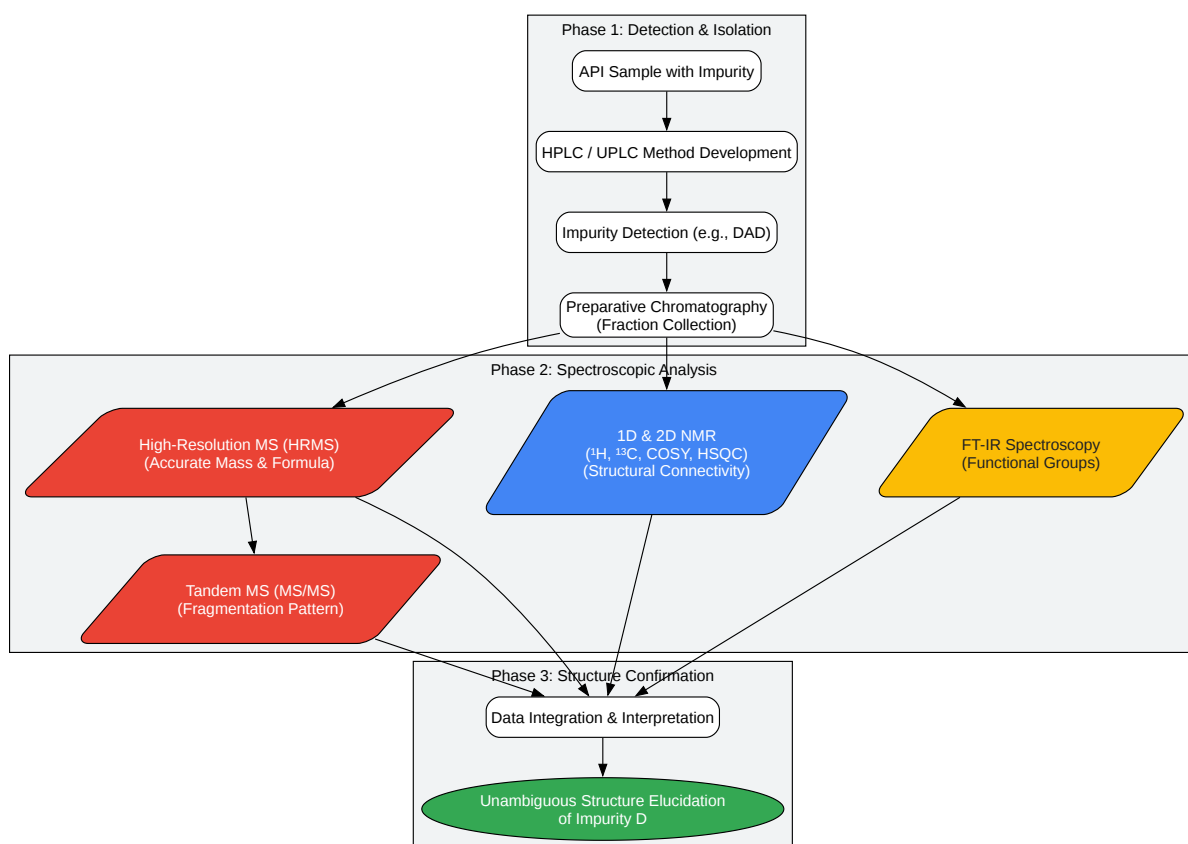
results in a larger, more complex molecule with distinct physicochemical properties.

Table 1: Physicochemical Properties

Property	Domperidone	Domperidone Impurity D
IUPAC Name	5-Chloro-1-[1-[3-(2,3-dihydro-2-oxo-1H-benzimidazol-1-yl)propyl]-4-piperidinyl]-1,3-dihydro-2H-benzimidazol-2-one	5-chloro-3-[3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl]-1-[1-[3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl]piperidin-4-yl]-1,3-dihydro-2H-benzimidazol-2-one[7][8]
Molecular Formula	C ₂₂ H ₂₄ ClN ₅ O ₂	C ₃₂ H ₃₄ ClN ₇ O ₃ [7][9]
Molecular Weight	425.91 g/mol	600.11 g/mol [7][9]

Section 3: Integrated Analytical Workflow

The characterization of an unknown impurity is a systematic process. It begins with detection and isolation, typically via a chromatographic method like HPLC, followed by the application of orthogonal spectroscopic techniques to build a complete structural picture.[10][11] Mass spectrometry provides the molecular weight and formula, NMR spectroscopy reveals the atomic connectivity, and IR spectroscopy confirms the presence of key functional groups.



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Caption: Integrated workflow for impurity identification.

Section 4: Mass Spectrometry (MS) Analysis

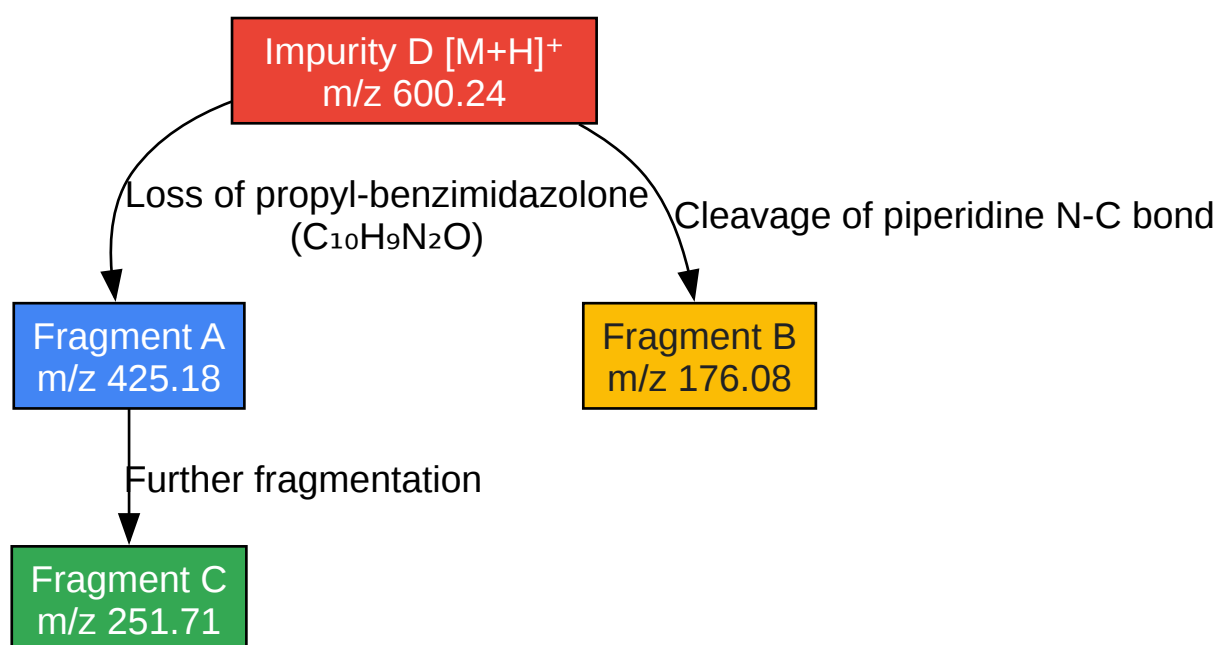
Expertise & Rationale: High-Resolution Mass Spectrometry (HRMS), particularly when coupled with liquid chromatography (LC-MS), is the cornerstone of impurity identification.^[11] Its unparalleled sensitivity and ability to provide a highly accurate mass measurement allow for the rapid determination of the elemental composition (molecular formula) of an unknown, which is the first and most critical piece of the structural puzzle.

Experimental Protocol: LC-HRMS

- Sample Preparation: Dissolve the isolated impurity fraction or an impurity-spiked sample in a suitable solvent (e.g., Methanol:Water 50:50 v/v) to a concentration of approximately 1-10 µg/mL.
- Chromatography:
 - Column: C18 reversed-phase column (e.g., Acquity BEH C18, 2.1 x 50 mm, 1.7 µm).^[12]
 - Mobile Phase: Gradient elution using (A) 0.1% Formic Acid in Water and (B) 0.1% Formic Acid in Acetonitrile.
 - Flow Rate: 0.3 mL/min.
- Mass Spectrometry:
 - Instrument: Q-TOF or Orbitrap mass spectrometer.
 - Ionization: Electrospray Ionization (ESI) in positive mode. This is chosen because the multiple nitrogen atoms in the structure are readily protonated.
 - Acquisition Mode: Full scan from m/z 100-1000.
 - MS/MS: For fragmentation analysis, use collision-induced dissociation (CID) with a normalized collision energy ramp (e.g., 15-40 eV).

Data Interpretation and Expected Results

- Parent Ion: The expected accurate mass for the protonated molecule $[M+H]^+$ of Impurity D ($C_{32}H_{34}ClN_7O_3$) is m/z 600.2439. HRMS analysis should yield a measured mass within 5 ppm of this theoretical value.
- Isotopic Pattern: The presence of one chlorine atom will produce a characteristic A+2 isotopic peak ($[M+2+H]^+$) at m/z 602.2410 with an intensity approximately one-third (~32%) of the monoisotopic peak. This is a crucial confirmatory data point.
- Fragmentation (MS/MS): Tandem MS provides the "fingerprint" of the molecule. While the fragmentation of Domperidone is known to yield a key ion at m/z 175.1 by cleavage at the piperidine ring[12][13], Impurity D will show a more complex pattern confirming its structure.



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Caption: Proposed MS/MS fragmentation pathway for Impurity D.

Table 2: Expected High-Resolution Mass Spectrometry Data for Impurity D

Ion Description	Proposed Structure / Origin	Calculated m/z
[M+H] ⁺	Protonated Parent Molecule	600.2439
[M+2+H] ⁺	Chlorine Isotope Peak	602.2410
Fragment A	Loss of a propyl-benzimidazolone group	425.1803
Fragment B	Propyl-benzimidazolone cation	176.0817
Fragment C	5-chloro-1-(piperidin-4-yl)-1H-benzo[d]imidazol-2(3H)-one cation (Domperidone Impurity A)	251.7100

Section 5: Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: While MS provides the formula, NMR provides the constitution—the definitive map of how atoms are connected.[2] For a complex molecule like Impurity D, 1D (¹H, ¹³C) and 2D (e.g., COSY, HSQC) NMR experiments are indispensable for unambiguous structure confirmation. The comparison between the spectra of Domperidone and Impurity D is particularly revealing.

Experimental Protocol: ¹H and ¹³C NMR

- Sample Preparation: Dissolve ~5-10 mg of the isolated impurity in ~0.6 mL of a deuterated solvent, such as DMSO-d₆.
 - Scientist's Note: DMSO-d₆ is an excellent choice as it effectively dissolves a wide range of polar organic molecules and its residual solvent peak does not typically interfere with key signals. It also allows for the clear observation of exchangeable N-H protons.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- ^1H NMR Acquisition:
 - Acquire a standard one-pulse ^1H spectrum.
 - Typical parameters: 32 scans, 2-second relaxation delay, 90° pulse.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: 1024 scans, 2-second relaxation delay.
- 2D NMR: Acquire COSY (proton-proton correlation) and HSQC (one-bond proton-carbon correlation) spectra to confirm assignments.

Spectral Interpretation and Expected Results

The key to interpreting the NMR data is identifying the signals that are different from the parent Domperidone.

- Disappearance of Signal: The ^1H NMR spectrum of Impurity D will lack the N-H proton signal associated with the chlorinated benzimidazolone ring (typically >10 ppm in Domperidone). This is the most direct evidence of N-alkylation at that position.
- Appearance of New Signals: The spectrum will be significantly more crowded due to the addition of a second propyl-benzimidazolone moiety. Expect to see:
 - A new set of four aromatic protons for the additional benzimidazolone ring.
 - Two new aliphatic propyl chains ($-\text{CH}_2-\text{CH}_2-\text{CH}_2-$), resulting in complex overlapping multiplets in the 1.5-4.0 ppm range.
 - A new N-H proton signal from the additional benzimidazolone ring.
- ^{13}C NMR: The carbon spectrum will show an increased number of signals corresponding to the additional 10 carbons of the new moiety. The most notable will be an additional carbonyl ($\text{C}=\text{O}$) signal around 154 ppm and new aromatic carbon signals.

Table 3: Predicted ^1H and ^{13}C NMR Chemical Shift (δ) Assignments for Impurity D (in DMSO- d_6)

Group	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Key Differences from Domperidone
Aromatic Protons	6.9 - 7.8 (11H, complex)	108 - 145	More complex pattern; 11 aromatic protons instead of 7.
Benzimidazolone N-H	~10.8 (2H, broad s)	-	Two N-H signals instead of two, with one from the chlorinated ring missing.
Carbonyl (C=O)	-	~154 (3C)	Three distinct C=O signals instead of two.
Propyl Chains (-CH ₂ -)	1.8 - 4.2 (12H, complex)	25-55	Signals are more complex and integrate to more protons.
Piperidine Ring (-CH-, -CH ₂ -)	1.5 - 3.5 (9H, complex)	28-55	Chemical shifts will be altered due to changes in the electronic environment.

Section 6: Fourier-Transform Infrared (IR) Spectroscopy

Expertise & Rationale: IR spectroscopy is a rapid, non-destructive technique used to confirm the presence of specific functional groups.^[14] While not a primary tool for elucidating complex structures, it serves as an excellent orthogonal check on the data obtained from MS and NMR. For Impurity D, the focus is on the carbonyl (C=O) and amine (N-H) stretching regions.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount (1-2 mg) of the solid, dry impurity sample directly onto the ATR crystal.
- Acquisition:
 - Record a background spectrum of the clean, empty ATR crystal.
 - Record the sample spectrum from 4000 to 400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Spectral Interpretation and Expected Results

The IR spectrum of Domperidone shows characteristic peaks for the C=O stretch ($\sim 1717 \text{ cm}^{-1}$) and N-H stretch.^[15] The spectrum of Impurity D will reflect its more complex structure.

- N-H Stretching Region ($3100\text{-}3400 \text{ cm}^{-1}$): Domperidone has two N-H groups. Impurity D also has two N-H groups, but in different chemical environments. This may result in a slightly different shape or position of the N-H stretching band compared to the parent drug.
- C=O Stretching Region ($1680\text{-}1750 \text{ cm}^{-1}$): This is the most informative region. Domperidone has two C=O groups. Impurity D has three C=O groups in slightly different environments. This is expected to result in a broad, possibly multi-peaked absorption band in this region, which would be visibly different from the sharper C=O peak of Domperidone.^[16]

Table 4: Expected Characteristic IR Absorption Bands (cm^{-1})

Functional Group	Domperidone	Domperidone Impurity D	Rationale for Difference
N-H Stretch	~3100-3300	~3100-3300	Similar number of N-H bonds, but in different environments.
Aromatic C-H Stretch	>3000	>3000	Present in both.
Aliphatic C-H Stretch	2800-3000	2800-3000	More intense in Impurity D due to additional propyl chains.
C=O Stretch	~1700-1720	~1690-1730 (Broad)	Three C=O groups in Impurity D vs. two in Domperidone leads to a more complex, broader absorption.
Aromatic C=C Bending	1450-1600	1450-1600	Present in both.
C-Cl Stretch	~740	~740	Present in both.

Section 7: Conclusion

The unambiguous structural characterization of pharmaceutical impurities is a non-negotiable requirement for ensuring drug safety and quality. **Domperidone Impurity D** presents a significant analytical challenge due to its complexity relative to the parent API. However, a systematic and orthogonal application of modern spectroscopic techniques provides a clear path to its identification.

High-resolution mass spectrometry definitively establishes the molecular formula ($C_{32}H_{34}ClN_7O_3$), while its fragmentation pattern provides the initial structural motifs. NMR spectroscopy offers the conclusive evidence, mapping the atomic connectivity and highlighting the key structural deviation from Domperidone—the N-alkylation of the chlorinated benzimidazolone. Finally, IR spectroscopy serves as a rapid and reliable confirmation of the functional groups predicted by the other techniques. By integrating the data from these three

powerful analytical tools, researchers can confidently elucidate the structure of **Domperidone Impurity D**, satisfying regulatory requirements and contributing to the development of safer medicines.

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